

An In-depth Technical Guide to the Safe Handling of Trimethylphenylammonium Iodide

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Compound of Interest

Compound Name: *Trimethylphenylammonium iodide*

Cat. No.: B029342

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling precautions for all laboratory chemicals is paramount. This guide provides a detailed overview of the safety protocols and handling procedures for **Trimethylphenylammonium iodide** (CAS No. 98-04-4).

Chemical Identity:

- Name: **Trimethylphenylammonium iodide**
- Synonyms: Phenyltrimethylammonium iodide, (N,N,N)-Trimethylanilinium iodide, Trimethylanilinium iodide[1][2]
- Molecular Formula: C9H14IN[3]
- Molecular Weight: 263.12 g/mol [3]

Hazard Identification and Classification

Trimethylphenylammonium iodide is classified as a hazardous chemical.[1] It is a white to light yellow powder or crystalline solid.[4] It is crucial to be aware of its potential health effects and physical hazards.

GHS Hazard Statements:

- Toxic if swallowed, in contact with skin, or if inhaled (H301 + H311 + H331)[4]

- Causes skin irritation (H315)[3][4]
- Causes serious eye damage (H318)[3]
- Causes serious eye irritation (H319)[3][4]
- May cause respiratory irritation (H335)[3]

Signal Word: Danger[1][3]

Hazard Pictograms:

- Acute Toxicity (skull and crossbones)[3]
- Corrosion (corrosion)[3]
- Irritant (exclamation mark)[3]

Quantitative Safety Data

A summary of the key quantitative safety data for **Trimethylphenylammonium iodide** is presented in the table below for easy reference and comparison.

Parameter	Value	Reference
LD50 (Intraperitoneal, Mouse)	55 mg/kg	[3]
Threshold Limit Value (TLV) for Iodides (inhalable fraction and vapor)	0.01 ppm	[3][5]

Experimental Protocol: Safe Handling and Use

This protocol outlines the standard operating procedure for the safe handling and use of **Trimethylphenylammonium iodide** in a laboratory setting.

1. Risk Assessment and Preparation:

- Before commencing any work, conduct a thorough risk assessment for the planned experiment.
- Ensure that a current Safety Data Sheet (SDS) for **Trimethylphenylammonium iodide** is readily accessible.[6]
- Verify that all necessary personal protective equipment (PPE) is available and in good condition.
- Locate the nearest emergency eyewash station and safety shower and confirm they are operational.[1]

2. Engineering Controls:

- All handling of solid **Trimethylphenylammonium iodide** that may generate dust should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[7]
- Use of a powder handling enclosure is recommended for weighing and transferring the solid.

3. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][7]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron.[6][7] Inspect gloves for any signs of degradation or puncture before use.[6]
- Respiratory Protection: If the risk of inhaling dust exists and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

4. Handling and Storage:

- Handling:
 - Avoid contact with skin, eyes, and clothing.[2]
 - Do not breathe dust.[1]

- Wash hands thoroughly after handling.[[1](#)][[4](#)]
- Do not eat, drink, or smoke in areas where the chemical is handled.[[4](#)]
- Use non-sparking tools to prevent electrostatic discharge.[[7](#)]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[[4](#)][[7](#)]
 - Store locked up.[[1](#)][[4](#)]
 - Protect from light and moisture as the substance is light-sensitive and hygroscopic.[[1](#)][[2](#)]
 - Store away from incompatible materials such as strong oxidizing agents.[[1](#)]

5. Accidental Release Measures:

- Minor Spills:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Carefully sweep up the spilled solid, avoiding dust generation, and place it into a suitable, labeled container for disposal.[[6](#)]
- Major Spills:
 - Evacuate the area and prevent entry.
 - Contact emergency services.
 - Avoid breathing dust and ensure adequate ventilation.[[6](#)]

6. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[[1](#)][[2](#)]

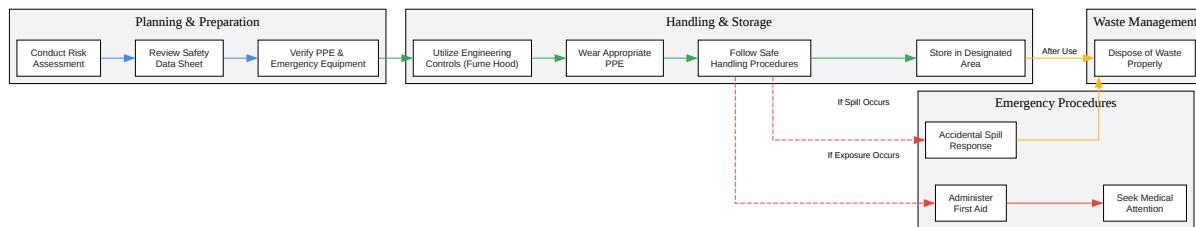
- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention.[1][2]
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

7. Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[1][4]

Logical Workflow for Safe Handling

The following diagram illustrates the logical progression of steps to ensure the safe handling of **Trimethylphenylammonium iodide**, from initial planning to emergency response.



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Caption: Logical workflow for the safe handling of **Trimethylphenylammonium iodide**.

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